

C.I. Solvent Yellow 176: An In-depth Technical Health and Safety Guide

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Compound of Interest

Compound Name: C.I. Solvent yellow 176

Cat. No.: B080745

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a technical audience and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical.

Introduction

C.I. Solvent Yellow 176 is a quinoline dye, identified by CAS Number 10319-14-9 and C.I. Number 47023.[1][2] It presents as a reddish or greenish-yellow powder and is primarily utilized in the coloring of various plastics, polymers, fibers, and inks due to its good light fastness and thermal resistance.[3][4][5] Its molecular formula is $C_{18}H_{10}BrNO_3$, with a molecular weight of 368.18 g/mol.[1] This guide provides a comprehensive overview of the available health and safety information for C.I. Solvent Yellow 176, with a focus on quantitative data, experimental methodologies, and visual representations of key safety protocols and potential biological interactions.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of C.I. Solvent Yellow 176.

Property	Value	Source(s)
Appearance	Yellow Powder	[1] [4] [6]
Molecular Formula	C18H10BrNO3	[1] [2]
Molecular Weight	368.18 g/mol	[1]
CAS Number	10319-14-9	[1] [2]
C.I. Number	47023	[2] [5]
Melting Point	218-220 °C	[4] [5] [6]
Decomposition Temperature	> 280 °C	[6]
Water Solubility	Insoluble	[6]
Heat Resistance	240 - 280 °C	[4]
Light Fastness	6-7	

Health and Safety Information

GHS Classification

While a harmonized GHS classification is not consistently available across all sources, the following hazards are commonly identified in Safety Data Sheets.

- Health Hazards:
 - Harmful if swallowed.[\[1\]](#)
 - May cause eye irritation.[\[1\]](#)
 - May cause skin irritation in sensitive individuals.[\[1\]](#)
 - May cause respiratory irritation.[\[1\]](#)
- Environmental Hazards:
 - May cause long-lasting harmful effects to aquatic life.[\[7\]](#)

Toxicological Data

The available quantitative toxicological data for C.I. Solvent Yellow 176 is summarized in the table below. It is important to note that detailed studies on chronic toxicity, reproductive toxicity, and developmental toxicity are not readily available in the public domain. One source indicates that mutagenicity data has been reported, but the specifics of these studies could not be obtained.^[1]

Endpoint	Species	Route	Value	Source(s)
Acute Oral Toxicity (LD50)	Rat	Oral	8200 mg/kg	^[6]
Acute Fish Toxicity (LC50)	Fish	-	1100 mg/L	^[6]

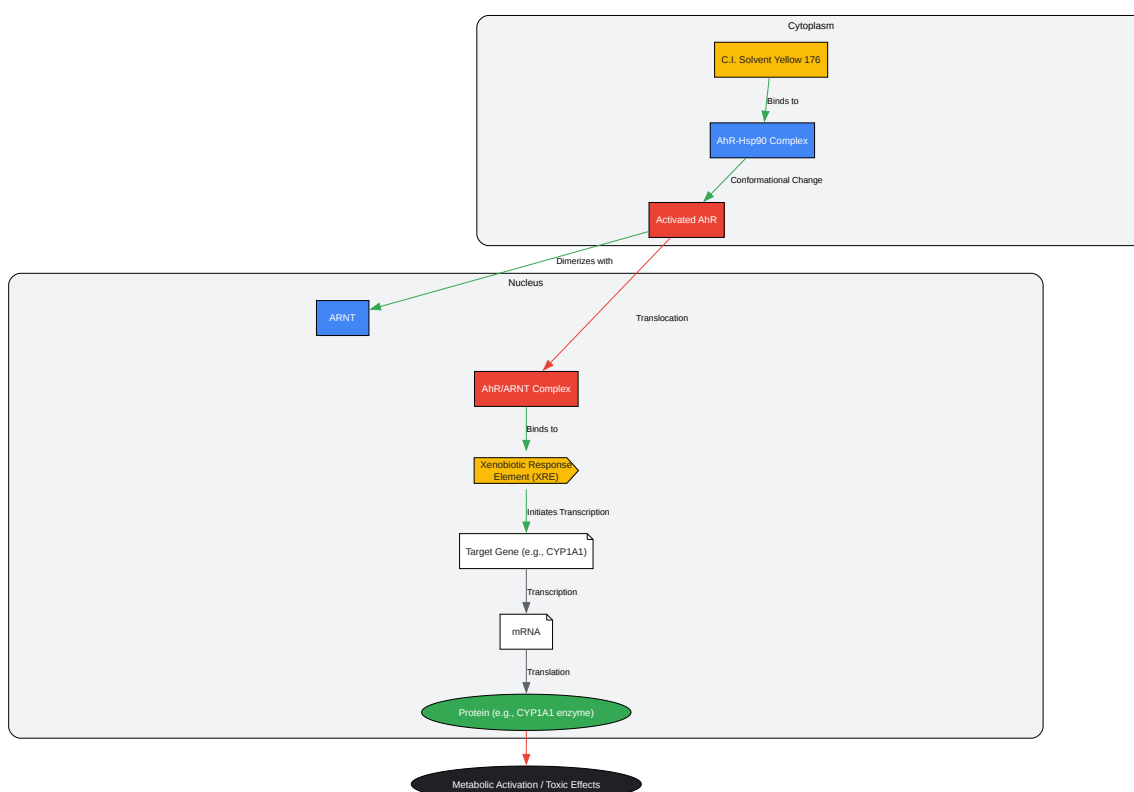
Potential Mechanism of Action: Aryl Hydrocarbon Receptor (AhR) Agonism

Recent research on quinoline yellow dyes, the class of compounds to which C.I. Solvent Yellow 176 belongs, has identified them as transient agonists of the Aryl Hydrocarbon Receptor (AhR).^{[3][8]} The AhR is a ligand-activated transcription factor involved in regulating the expression of genes associated with xenobiotic metabolism, such as cytochrome P450 enzymes (e.g., CYP1A1).^[8] Activation of the AhR pathway is a key event in the toxicological effects of a wide range of environmental contaminants.

The proposed signaling pathway is as follows:

- C.I. Solvent Yellow 176, as a lipophilic molecule, can cross the cell membrane.
- In the cytoplasm, it binds to the AhR, which is in a complex with heat shock protein 90 (Hsp90) and other co-chaperones.
- Ligand binding induces a conformational change, leading to the dissociation of the chaperone proteins.

- The activated AhR translocates to the nucleus and heterodimerizes with the AhR Nuclear Translocator (ARNT).
- This AhR/ARNT complex binds to specific DNA sequences known as Xenobiotic Response Elements (XREs) in the promoter region of target genes.
- This binding initiates the transcription of genes such as CYP1A1, leading to increased metabolism of the xenobiotic, but also potentially contributing to toxic effects through the production of reactive metabolites or disruption of endogenous signaling pathways.[8]



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Potential Aryl Hydrocarbon Receptor (AhR) Signaling Pathway for C.I. Solvent Yellow 176.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of C.I. Solvent Yellow 176 are not publicly available. However, the reported LD50 and LC50 values were likely determined using standardized methods such as the OECD Guidelines for the Testing of Chemicals.

Acute Oral Toxicity (LD50) - Likely Methodology (based on OECD Guideline 423: Acute Toxic Class Method)

- **Principle:** This method involves a stepwise procedure with the use of a minimum number of animals. The substance is administered to a group of animals at one of the defined dose levels. The absence or presence of mortality in that group determines the next step.
- **Test Animals:** Typically, young adult rats of a single sex (females are often preferred) are used.
- **Housing and Feeding:** Animals are housed in standard conditions with controlled temperature, humidity, and light cycle. They are typically fasted before administration of the test substance.
- **Dose Administration:** The test substance is administered orally in a single dose via gavage. The vehicle used would be selected based on the solubility of C.I. Solvent Yellow 176.
- **Procedure:**
 - A starting dose (e.g., 300 mg/kg or 2000 mg/kg) is selected.
 - A small group of animals (typically 3) is dosed.
 - If mortality occurs, the test is repeated with a lower dose. If no mortality occurs, a higher dose is used.
 - The procedure is repeated until the criteria for classification into a specific toxicity class are met.
- **Observations:** Animals are observed for signs of toxicity and mortality shortly after dosing and periodically for up to 14 days. Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded weekly.

- Pathology: A gross necropsy is performed on all animals at the end of the study.

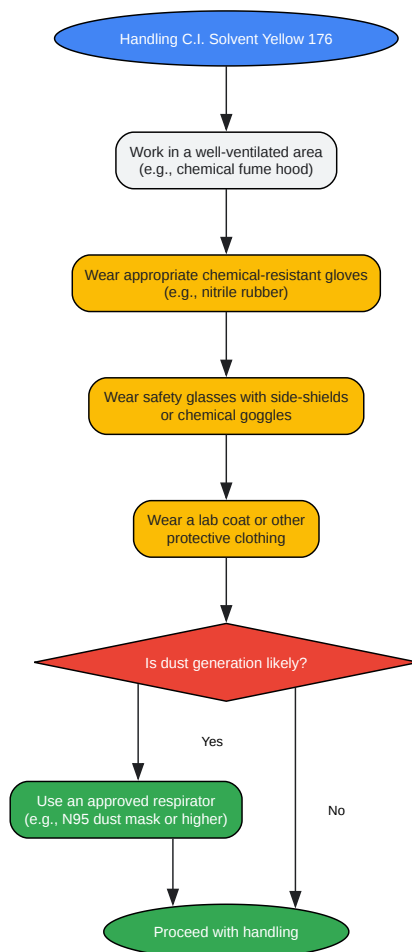
Acute Fish Toxicity (LC50) - Likely Methodology (based on OECD Guideline 203: Fish, Acute Toxicity Test)

- Principle: This test determines the concentration of a substance that is lethal to 50% of the test fish over a 96-hour exposure period.
- Test Species: A standard freshwater species such as Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*) is commonly used.
- Test Conditions: The test is conducted in a controlled environment with specified temperature, pH, dissolved oxygen levels, and a defined light-dark cycle. The test can be static (water is not changed), semi-static (water is renewed periodically), or flow-through (water is continuously replaced).
- Procedure:
 - A range-finding test may be performed to determine the appropriate concentration range for the definitive test.
 - Groups of fish (e.g., 7-10 per group) are exposed to a series of concentrations of the test substance in water. A control group is exposed to water without the test substance.
 - The exposure period is 96 hours.
- Observations: The number of dead fish in each test concentration and the control is recorded at 24, 48, 72, and 96 hours. Any abnormal behavior is also noted.
- Data Analysis: The LC50 value and its 95% confidence limits are calculated at the end of the 96-hour period using appropriate statistical methods.

Handling and Safety Protocols

Personal Protective Equipment (PPE)

Given the potential for skin, eye, and respiratory irritation, a stringent PPE protocol is mandatory when handling C.I. Solvent Yellow 176, especially in its powder form.

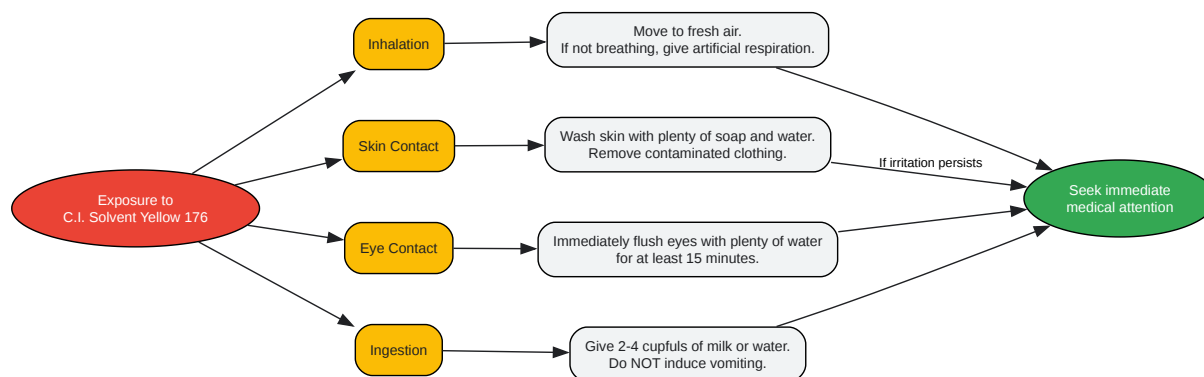


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Recommended Personal Protective Equipment (PPE) Workflow.

First Aid Measures

In case of exposure, follow these first aid procedures immediately.



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First Aid Procedures for Exposure to C.I. Solvent Yellow 176.

Fire Fighting Measures

- Suitable Extinguishing Media: Use foam, carbon dioxide (CO₂), or dry powder.[6]
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the powder. [7]
- Specific Hazards: As a powder, it may form combustible dust concentrations in the air.[7] Hazardous decomposition products may include irritating and toxic fumes and gases.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[1]

Handling and Storage

- Handling: Avoid contact with eyes, skin, and clothing. Minimize dust generation and accumulation. Use with adequate ventilation and ground containers to prevent static discharge. Wash hands thoroughly after handling.[1]
- Storage: Keep containers tightly closed and store in a cool, dry place. Preserve in tight and light-resistant containers.[1]

Conclusion

C.I. Solvent Yellow 176 is a widely used quinoline dye with moderate acute toxicity. The primary health concerns are irritation to the eyes, skin, and respiratory system, and it is considered harmful if swallowed. While comprehensive data on chronic health effects are lacking in publicly accessible literature, its classification as a quinoline dye suggests a potential to interact with the Aryl Hydrocarbon Receptor signaling pathway. Strict adherence to recommended personal protective equipment protocols, proper handling and storage procedures, and awareness of first aid measures are essential to ensure safety when working with this compound. Further research into its long-term toxicological profile is warranted.

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